

Validating the In Vivo Anti-Tumor Activity of Lentinan: A Comparative Guide

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Compound of Interest

Compound Name: *Lentinan*

Cat. No.: *B1674730*

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This guide provides an objective comparison of **Lentinan's** in vivo anti-tumor efficacy, supported by experimental data from preclinical studies. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this fungal polysaccharide.

Efficacy of Lentinan in Monotherapy

Lentinan, a β -glucan extracted from *Lentinula edodes* (Shiitake mushroom), has demonstrated significant anti-tumor effects in various in vivo models. Unlike conventional chemotherapy, **Lentinan** primarily exerts its effects through immunomodulation and by influencing specific signaling pathways, rather than direct cytotoxicity to cancer cells.

Comparative Performance in Murine Cancer Models

Recent studies have quantified the inhibitory effects of **Lentinan** on tumor growth across different cancer types. The tables below summarize key findings from these preclinical trials.

Table 1: Efficacy of **Lentinan** Monotherapy on Tumor Growth in a Murine Melanoma Model

Treatment Group	Mean Tumor Weight (g)	Mean Tumor Volume (mm ³)	Tumor Inhibition Rate (%)
Control	~1.2	~1400	-
Lentinan (Low Dose)	~0.6	~700	~50%
Lentinan (Medium Dose)	~0.5	~600	~58%
Lentinan (High Dose)	~0.4	~500	~67%

Data adapted from a study using B16F10 melanoma cells in C57BL/6 mice.[\[1\]](#)[\[2\]](#)

Table 2: Efficacy of **Lentinan** Monotherapy on Tumor Growth in a Murine Lung Cancer Model

Treatment Group	Mean Tumor Volume (mm ³)	Tumor Inhibition Rate (%)
Control (Saline)	~1200	-
Lentinan (1.0 mg/kg)	~600	~50%
Lentinan (5.0 mg/kg)	~800	~33%

Data adapted from a study using LAP0297 lung carcinoma cells. Notably, a lower dose exhibited a more potent anti-tumor effect in this model.[\[3\]](#)

Efficacy of **Lentinan** in Combination Therapy

Lentinan is often evaluated as an adjuvant to enhance the efficacy of conventional cancer therapies.

Table 3: Comparative Efficacy of **Lentinan** in Combination with Gemcitabine in a Murine Bladder Cancer Model

Treatment Group	Mean Tumor Volume (mm ³)
Control	~1500
Lentinan	~1000
Gemcitabine	~800
Lentinan + Gemcitabine	~400

This study highlights a synergistic effect between **Lentinan** and Gemcitabine in a mouse model of bladder cancer.[4]

Table 4: Comparative Efficacy of **Lentinan** in Combination with S-1 in a Human Oral Squamous Cell Carcinoma Xenograft Model

Treatment Group	Antitumor Effect
Lentinan + S-1	Marked antitumor effects and significant induction of apoptosis

This study demonstrated that the combination of **Lentinan** and the oral fluoropyrimidine anticancer agent S-1 is effective against oral squamous cell carcinoma.[5]

Experimental Protocols

In Vivo Murine Melanoma Model[1][2]

- Animal Model: 8-week-old C57BL/6 mice.
- Tumor Cell Inoculation: B16F10 melanoma cells are subcutaneously inoculated into the mice.
- Treatment Groups:
 - Control group (e.g., saline).
 - **Lentinan** low-dose group.

- **Lentinan** medium-dose group.
- **Lentinan** high-dose group.
- Drug Administration: **Lentinan** is administered at specified concentrations, typically via intraperitoneal injection, for a defined period (e.g., 23 days).
- Endpoint Measurement: Tumor volume and weight are measured at the end of the experiment. Body weight is monitored throughout the study to assess toxicity.

In Vivo Murine Lung Cancer Model[3]

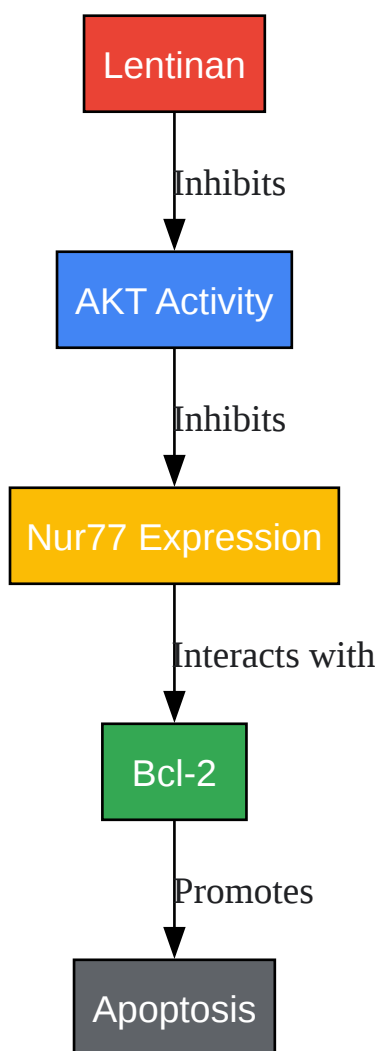
- Animal Model: Nude mice.
- Tumor Cell Inoculation: 2×10^5 LAP0297 lung cancer cells are subcutaneously inoculated on the right flank.
- Treatment Groups:
 - Control group (saline).
 - **Lentinan** (1.0 mg/kg).
- Drug Administration: When tumors reach a diameter of 4x4 mm, mice receive intraperitoneal injections of saline or **Lentinan** for 10 days.
- Endpoint Measurement: Tumor vascular function and tumor volume are determined.

Signaling Pathways and Mechanisms of Action

Lentinan's anti-tumor activity is multifaceted, involving both direct effects on cancer cell signaling and indirect effects through immune system modulation and anti-angiogenesis.

Apoptosis Induction via the AKT/Nur77/Bcl-2 Pathway in Melanoma

In melanoma, **Lentinan** has been shown to inhibit tumor growth by promoting apoptosis through the regulation of the AKT/Nur77/Bcl-2 signaling pathway.[1][2]

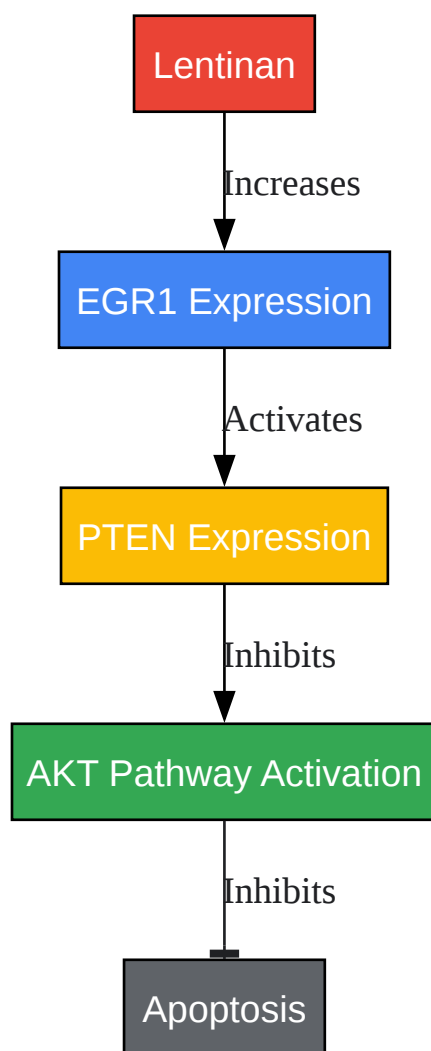


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Lentinan-induced apoptotic pathway in melanoma.

Apoptosis Induction via the EGR1/PTEN/AKT Pathway in Hepatocellular Carcinoma

In hepatocellular carcinoma, **Lentinan** induces apoptosis by activating the EGR1/PTEN/AKT signaling axis.[6]



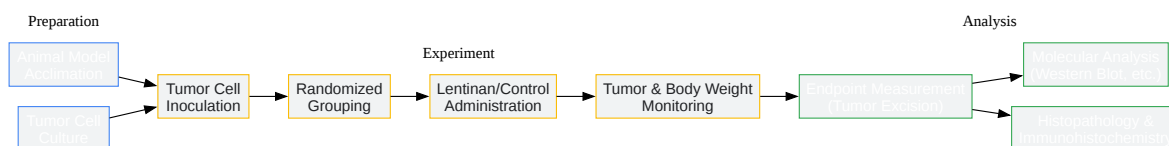
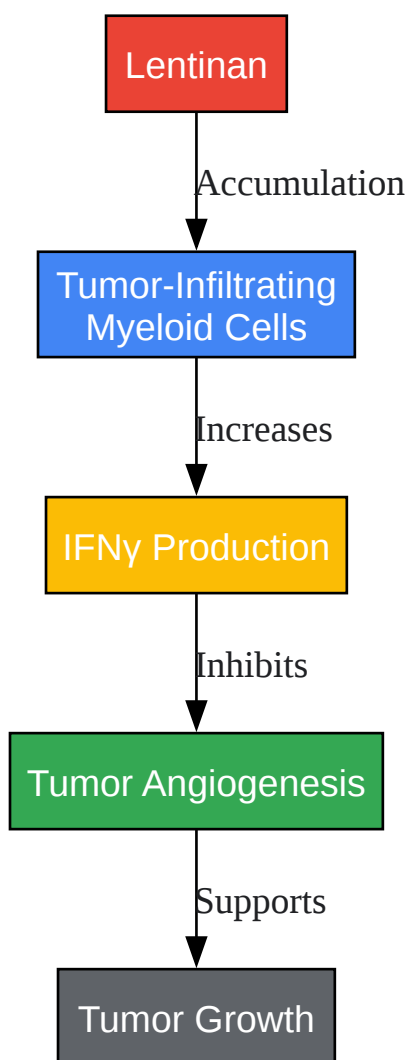
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Lentinan-induced apoptotic pathway in HCC.

Anti-Angiogenesis via IFN- γ Production

Lentinan has also been shown to inhibit tumor angiogenesis. This effect is mediated by an increase in Interferon-gamma (IFN γ) production, which occurs in a T-cell-independent manner.

[3]



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References

- 1. Lentinan inhibits melanoma development by regulating the AKT/Nur77/Bcl-2 signaling axis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. jcancer.org [jcancer.org]
- 3. Lentinan inhibits tumor angiogenesis via interferon γ and in a T cell independent manner - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Lentinan Inhibits Tumor Progression by Immunomodulation in a Mouse Model of Bladder Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of lentinan alone and in combination with fluoropyrimidine anticancer agent on growth of human oral squamous cell carcinoma in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Lentinan induces apoptosis of mouse hepatocellular carcinoma cells through the EGR1/PTEN/AKT signaling axis - PMC [pmc.ncbi.nlm.nih.gov]
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